

Barium Iodide Hexahydrate (CAS: 13477-15-1): A Technical Whitepaper

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Compound of Interest

Compound Name: *Barium iodide hexahydrate*

Cat. No.: *B577068*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Barium Iodide, with a specific focus on its hexahydrate form (CAS Number 13477-15-1). It covers the compound's chemical and physical properties, detailed synthesis protocols, applications, and safety information, tailored for professionals in research and development.

Chemical and Physical Properties

Barium iodide is an inorganic compound with the chemical formula BaI_2 . It exists in an anhydrous form, as well as hydrated forms, most commonly as a dihydrate and hexahydrate.^[1] These forms are white solids, with the hydrated versions being freely soluble in water, ethanol, and acetone.^[1] Like other soluble barium salts, barium iodide is toxic.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative properties of barium iodide and its common hydrates.

Table 1: Physical and Chemical Properties

Property	Barium Iodide (Anhydrous)	Barium Iodide Dihydrate	Barium Iodide Hexahydrate
CAS Number	13718-50-8[1]	7787-33-9[1]	13477-15-1[1]
Molecular Formula	BaI ₂ [1]	BaI ₂ ·2H ₂ O	BaI ₂ ·6H ₂ O
Molar Mass	391.136 g/mol [2]	427.267 g/mol [2]	499.22 g/mol
Appearance	White solid[2]	Colorless crystals[2]	Colorless monoclinic crystals or white granular crystals[3]
Density	5.15 g/cm ³ [2]	5.0 g/cm ³ [2]	Not specified
Melting Point	711 °C[2] (decomposes at 740 °C[3])	Decomposes	Loses water upon heating[3]
Boiling Point	2027 °C[2]	Not applicable	Not applicable
pH	7 (for aqueous solution)[2]	Neutral or slightly alkaline (for aqueous solution)[3]	Neutral or slightly alkaline (for aqueous solution)[3]

Table 2: Solubility of Barium Iodide in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)
0	182[4]
10	201[4]
20	223[4]
30	250[4]
60	264[4]
90	291[4]
100	301[4]

Experimental Protocols: Synthesis of Barium Iodide

Barium iodide can be synthesized through several methods. The following protocols detail the preparation of the dihydrate and anhydrous forms.

Protocol for Barium Iodide Dihydrate ($\text{BaI}_2 \cdot 2\text{H}_2\text{O}$) Production

This method involves a two-step synthesis followed by purification.[3][4]

Step 1: Synthesis of Ferrous Iodide (FeI_2) Solution

- Combine iodine and iron powder in a molar ratio of 1.0:1.2-1.5 in a reaction vessel containing water. The mass of the water should be 2-3 times the mass of the iodine.[3][4]
- Maintain the reaction temperature between 40-60°C with a stirring speed of 60-100 rpm for 30-50 minutes.[3][4]
- Proceed once the concentration of free iodine and iodate (IO_3^-) are within acceptable limits, yielding a ferrous iodide solution.[3]

Step 2: Synthesis of Barium Iodide (BaI_2) Solution

- Add the ferrous iodide solution to a barium hydroxide solution under stirring conditions. The molar ratio of ferrous iodide to barium hydroxide should be 1:1.[3][4] This neutralization reaction precipitates Ferrous Hydroxide (Fe(OH)_2) and forms an aqueous BaI_2 solution.
- Boil the resulting mixture for 20 minutes.
- Adjust the pH of the solution to 8.5-9.0 using barium hydroxide.[3][4]

Step 3: Filtration, Concentration, and Drying

- Add activated carbon (2-5% of the initial iodine weight) to the reaction solution to adsorb and remove the Fe(OH)_2 precipitate and other impurities.[3][4]
- Filter the mixture to obtain a clear Barium Iodide solution.

- Evaporate the solution at room temperature and atmospheric pressure until BaI_2 crystals precipitate.[\[3\]](#)
- Centrifuge the crystalline product to dehydrate it.
- Dry the resulting $\text{BaI}_2 \cdot 2\text{H}_2\text{O}$ at a temperature of 75-90°C for 60-90 minutes.[\[3\]](#)

Protocol for Anhydrous Barium Iodide (BaI_2) Production

Anhydrous BaI_2 can be prepared directly or by dehydrating the hydrated form.

Method A: Dehydration

- Heat the hydrated form (e.g., $\text{BaI}_2 \cdot 2\text{H}_2\text{O}$).
- The dihydrate loses its two water molecules at 539°C, converting to the anhydrous salt.[\[3\]\[5\]](#)

Method B: Reaction in Pyridine

- React barium hydride (BaH_2) with ammonium iodide in a pyridine solution.[\[3\]\[5\]](#)
- Remove the majority of the pyridine solvent via distillation.
- Remove the remaining crystalline pyridine by vacuum distillation at 150-160°C to yield anhydrous BaI_2 .[\[3\]\[4\]](#)

Applications in Research and Development

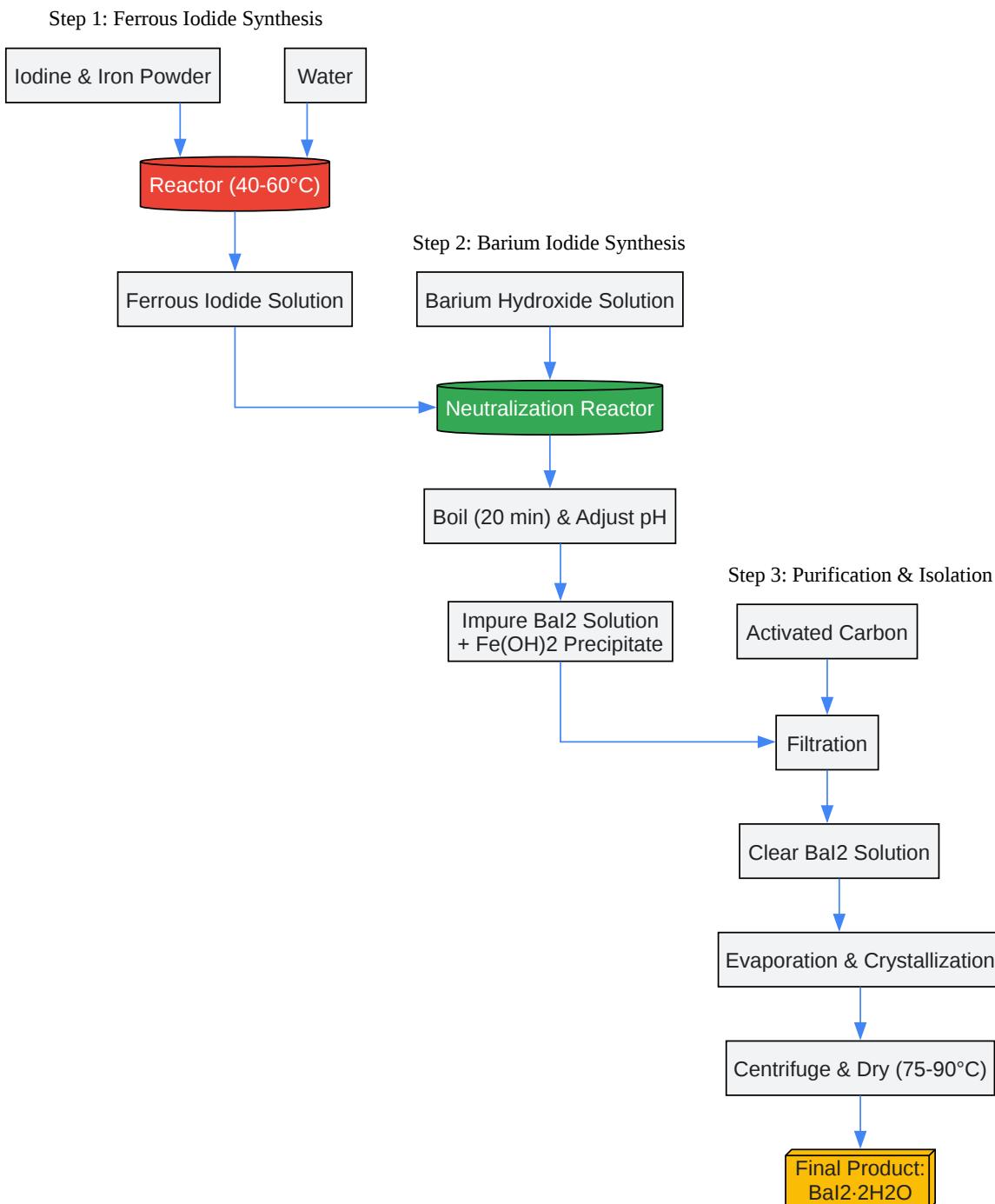
While direct applications in drug development are not prominent, barium iodide serves as a crucial precursor and reagent in various chemical syntheses, which is of interest to the pharmaceutical and materials science sectors.

- Precursor for Other Iodides: Barium iodide is commonly used in the manufacturing of other iodide compounds.[\[3\]\[6\]](#)
- Organometallic Chemistry: It reacts with alkyl potassium compounds to form organobarium compounds.[\[1\]\[7\]](#) These reagents can be valuable in organic synthesis for forming new carbon-carbon bonds.

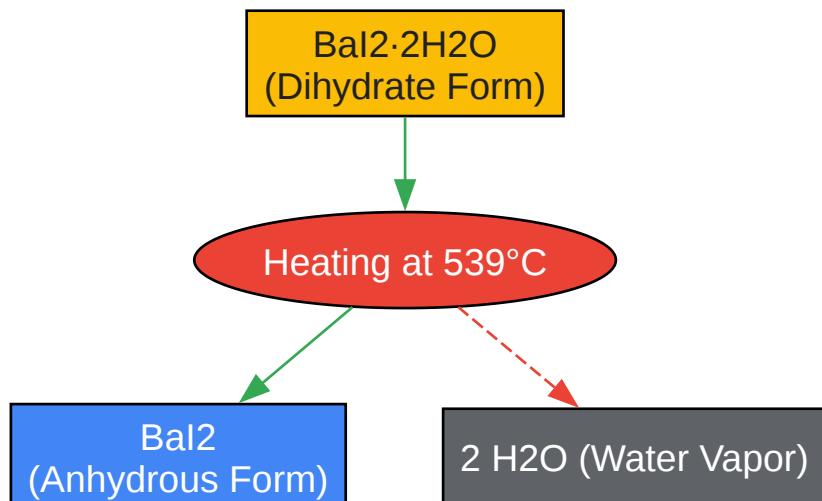
- Preparation of Active Barium Metal: Barium iodide can be reduced with lithium biphenyl to produce a highly active form of barium metal, a useful reducing agent in certain synthetic pathways.[\[1\]](#)[\[4\]](#)
- Radiation Detection: When doped with europium, barium iodide crystals are used as scintillators, which are essential components in radiation detection instruments for medical imaging and nuclear physics research.[\[8\]](#)

Visualized Workflows and Pathways

The following diagrams illustrate the synthesis process of Barium Iodide Dihydrate and its subsequent conversion to the anhydrous form.

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Caption: Workflow for the Synthesis of Barium Iodide Dihydrate.



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Caption: Dehydration of Barium Iodide Dihydrate to Anhydrous Form.

Safety and Handling

Barium iodide is classified as hazardous. It is harmful if swallowed or inhaled.[9][10]

- **Handling:** Use only under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Ensure adequate ventilation and avoid dust formation.[9][11]
- **Health Effects:** Prolonged exposure to iodides may lead to "iodism," with symptoms including skin rash, running nose, and headache.[10][12] As a soluble barium salt, ingestion can cause more severe symptoms like gastroenteritis, muscular paralysis, and cardiac irregularities.[12]
- **Storage:** Store in a dry, well-ventilated place under an inert atmosphere. The compound is hygroscopic, light-sensitive, and air-sensitive.[9][12] Keep containers tightly closed and away from oxidizing agents, moisture, and light.[9][11]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[9][12]

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